

An In-depth Technical Guide to 2-Amino-5-methoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-methoxybenzoic acid

Cat. No.: B122808

[Get Quote](#)

CAS Number: 6705-03-9

This technical guide provides a comprehensive overview of **2-Amino-5-methoxybenzoic acid**, a pivotal chemical intermediate in pharmaceutical and research applications. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, synthesis, applications, and safety protocols.

Chemical and Physical Properties

2-Amino-5-methoxybenzoic acid, also known as 5-Methoxyanthranilic acid, is an aromatic amino acid derivative. Its molecular structure, featuring both an amino and a methoxy group, imparts unique solubility and reactivity characteristics that are highly valued in organic synthesis.^[1]

Table 1: Physicochemical Properties of **2-Amino-5-methoxybenzoic acid**

Property	Value	Reference
CAS Number	6705-03-9	[1][2][3][4]
Molecular Formula	C ₈ H ₉ NO ₃	[1][2][3]
Molecular Weight	167.16 g/mol	[1][2][3][5]
Appearance	Grey to brown solid	[1]
Melting Point	148-152 °C	[1]
Purity	≥ 97%	[1]
InChI Key	UMKSAURFQFUULT-UHFFFAOYSA-N	[5]
SMILES String	COc1ccc(N)c(c1)C(O)=O	

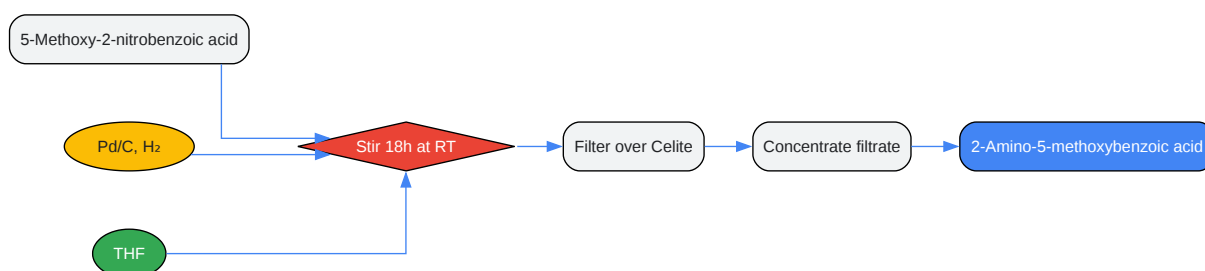
Synthesis and Experimental Protocols

The primary synthetic route to **2-Amino-5-methoxybenzoic acid** involves the reduction of a nitro precursor.[6] A common and efficient method is the catalytic hydrogenation of 5-methoxy-2-nitrobenzoic acid.[5][7]

Experimental Protocol: Synthesis via Catalytic Hydrogenation[5]

- Starting Material: 5-Methoxy-2-nitrobenzoic acid (30.0 g, 152.2 mmol)
- Catalyst: 10% Palladium on carbon (Pd/C) (300 mg)
- Solvent: Tetrahydrofuran (THF) (250 mL)
- Reaction Conditions: The mixture is stirred under a hydrogen balloon at room temperature for 18 hours.[5]
- Work-up:
 - The catalyst is removed by filtration over Celite.
 - The filtrate is concentrated under reduced pressure.

- Product: **2-Amino-5-methoxybenzoic acid** is obtained as a brown solid (25.0 g, 98% yield).
[5]
- Analysis:
 - LCMS m/z = 168.1 (M+1), 150.1 (M-17)
 - ¹H NMR (400 MHz, DMSO-d₆): δ 7.31 (d, J=2.8 Hz, 1H), 6.61 (dd, J=8.8, 3.2 Hz, 1H), 6.44 (d, J=8.8 Hz, 1H), 3.60 (s, 3H)



[Click to download full resolution via product page](#)

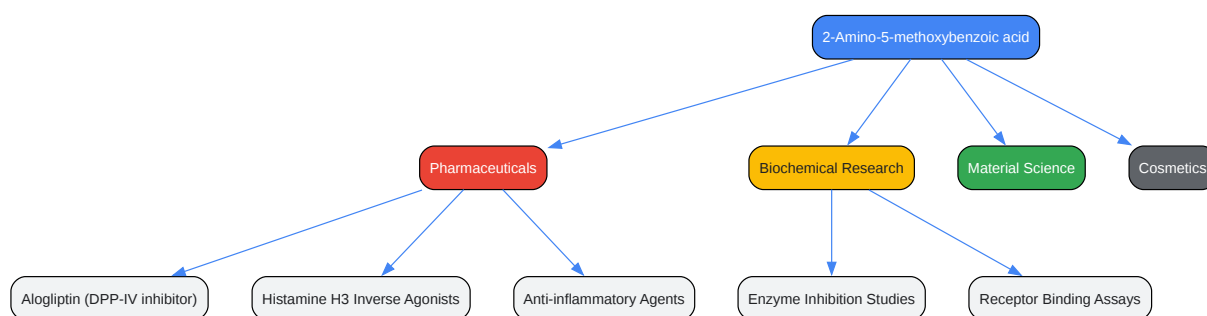
Synthesis workflow for **2-Amino-5-methoxybenzoic acid**.

Applications in Research and Drug Development

2-Amino-5-methoxybenzoic acid is a versatile building block in the synthesis of a wide range of pharmaceutical compounds and research chemicals.[1][3]

- **Pharmaceutical Development:** It is a key intermediate in the synthesis of various therapeutic agents, including anti-inflammatory and anticonvulsant drugs.[8] Notably, it is used in the production of Alogliptin, a selective inhibitor of dipeptidyl peptidase IV (DPP-IV) for treating type 2 diabetes, and in the synthesis of quinazolinone derivatives that act as histamine H₃ receptor inverse agonists.[4][9][10]

- **Biochemical Research:** This compound is utilized in studies investigating enzyme activity and metabolic pathways.[1] Its derivatives are explored for their potential to modulate neurotransmitter pathways, particularly histamine H₃ receptor activity.[6]
- **Material Science:** It can be incorporated into polymers to enhance thermal stability and mechanical properties.[1]
- **Cosmetic Industry:** Due to potential anti-inflammatory properties, it is being explored for use in skincare products.[1]



[Click to download full resolution via product page](#)

Key application areas of **2-Amino-5-methoxybenzoic acid**.

Safety and Handling

Appropriate safety precautions must be observed when handling **2-Amino-5-methoxybenzoic acid**.

Table 2: GHS Hazard Information

Hazard Class	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Irritation	H319	Causes serious eye irritation
Specific target organ toxicity (single exposure)	H335	May cause respiratory irritation

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[11] A dust mask (type N95 or equivalent) is also recommended.
- Handling: Avoid breathing dust and contact with skin and eyes.[12] Use only in a well-ventilated area.[11] Wash hands thoroughly after handling.[13]
- Storage: Store in a cool (0-8 °C), well-ventilated place and keep the container tightly closed. [1][11]
- Spills: For minor spills, clean up immediately, avoiding dust generation. For major spills, alert emergency responders and advise personnel in the area.[12]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[11][14]

This guide summarizes the essential technical information for **2-Amino-5-methoxybenzoic acid**, providing a foundation for its safe and effective use in research and development. For further details, consult the referenced safety data sheets and technical literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]

- 2. 6705-03-9 | 2-Amino-5-methoxybenzoic acid - Alachem Co., Ltd. [alachem.co.jp]
- 3. 2-Amino-5-methoxybenzoic acid | 6705-03-9 | FA16047 [biosynth.com]
- 4. 2-Amino-5-methoxybenzoic acid | 6705-03-9 [chemicalbook.com]
- 5. Synthesis routes of 2-Amino-5-methoxybenzoic acid [benchchem.com]
- 6. Buy 2-Amino-5-methoxybenzoic acid | 6705-03-9 [smolecule.com]
- 7. 2-Amino-5-methoxybenzoic acid synthesis - chemicalbook [chemicalbook.com]
- 8. dataintelo.com [dataintelo.com]
- 9. echemi.com [echemi.com]
- 10. nbinno.com [nbinno.com]
- 11. assets.thermofisher.com [assets.thermofisher.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. fishersci.com [fishersci.com]
- 14. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Amino-5-methoxybenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b122808#2-amino-5-methoxybenzoic-acid-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com